

Solubility Profile of 2-(Benzylimino)acetic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-(Benzylimino)acetic acid

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This technical guide provides an in-depth overview of the solubility of 2-(Benzylimino)acetic acid, also known as N-Benzylglycine. Understanding the solubility of this compound in various solvents is critical for its application in pharmaceutical research, synthesis, and formulation development. This document compiles available quantitative data, details experimental methodologies for solubility determination, and presents a logical workflow for such experiments.

Core Topic: Solubility of 2-(Benzylimino)acetic Acid

2-(Benzylimino)acetic acid (N-Benzylglycine) is a derivative of the amino acid glycine.^[1] Its solubility is a key physicochemical property that influences its behavior in various chemical and biological systems. The equilibrium solubility of N-Benzylglycine has been determined in a range of neat and binary solvent systems.^{[2][3]}

Quantitative Solubility Data

The following table summarizes the mole fraction solubility (x_1) of N-Benzylglycine in eleven different pure solvents at various temperatures, as determined by a static gravimetric method.^{[2][3]} The data consistently shows a positive correlation between temperature and solubility across all tested solvents.^{[2][3]}

Tem pera ture (K)	Met han ol	Etha nol	n- Pro pan ol	Isop ropy l Alco hol	n- Buta nol	Acet one	Acet onitr ile	Dich loro met han e	Ethy l Acet ate	1,4- Diox ane	Wat er
283. 15	0.04 58	0.02 76	0.02 01	0.01 65	0.01 42	0.00 76	0.00 41	0.00 29	0.00 23	0.00 18	0.00 11
288. 15	0.05 42	0.03 28	0.02 4	0.01 97	0.01 7	0.00 91	0.00 49	0.00 35	0.00 28	0.00 22	0.00 13
293. 15	0.06 38	0.03 87	0.02 85	0.02 34	0.02 02	0.01 08	0.00 58	0.00 42	0.00 33	0.00 26	0.00 16
298. 15	0.07 46	0.04 54	0.03 36	0.02 76	0.02 38	0.01 28	0.00 69	0.00 5	0.00 39	0.00 31	0.00 19
303. 15	0.08 68	0.05 29	0.03 93	0.03 24	0.02 79	0.01 51	0.00 81	0.00 59	0.00 46	0.00 37	0.00 22
308. 15	0.10 04	0.06 14	0.04 57	0.03 78	0.03 26	0.01 77	0.00 95	0.00 69	0.00 54	0.00 43	0.00 26
313. 15	0.11 56	0.07 09	0.05 29	0.04 38	0.03 78	0.02 06	0.01 11	0.00 81	0.00 63	0.00 5	0.00 3
318. 15	0.13 26	0.08 16	0.06 1	0.05 05	0.04 37	0.02 39	0.01 29	0.00 94	0.00 73	0.00 58	0.00 35
323. 15	0.15 14	0.09 36	0.07	0.05 8	0.05 02	0.02 76	0.01 49	0.01 09	0.00 85	0.00 67	0.00 41

Data extracted from "Solubility Behavior and Synergistic Solvation Effects of N-Benzylglycine in Eleven Neat and One Binary Solvent Systems from 283.15 to 323.15 K".[\[2\]](#)[\[3\]](#)

Experimental Protocol: Gravimetric Method for Solubility Determination

The quantitative data presented above was obtained using a static gravimetric method. This is a common and reliable technique for determining the solubility of a solid in a liquid.[4][5]

Principle: The gravimetric method involves preparing a saturated solution of the solute in a given solvent at a specific temperature. A known volume or mass of the saturated solution is then carefully evaporated to dryness, and the mass of the remaining solute is determined. From these measurements, the concentration of the solute in the saturated solution, and thus its solubility, can be calculated.[4][5]

Apparatus and Materials:

- Conical flasks or sealed glass vials
- Thermostatic water bath or temperature-controlled shaker
- Analytical balance
- Evaporating dish or watch glass
- Pipettes
- Filtration apparatus (e.g., syringe filters)
- Oven
- 2-(Benzylimino)acetic acid (solute)
- Solvents of interest

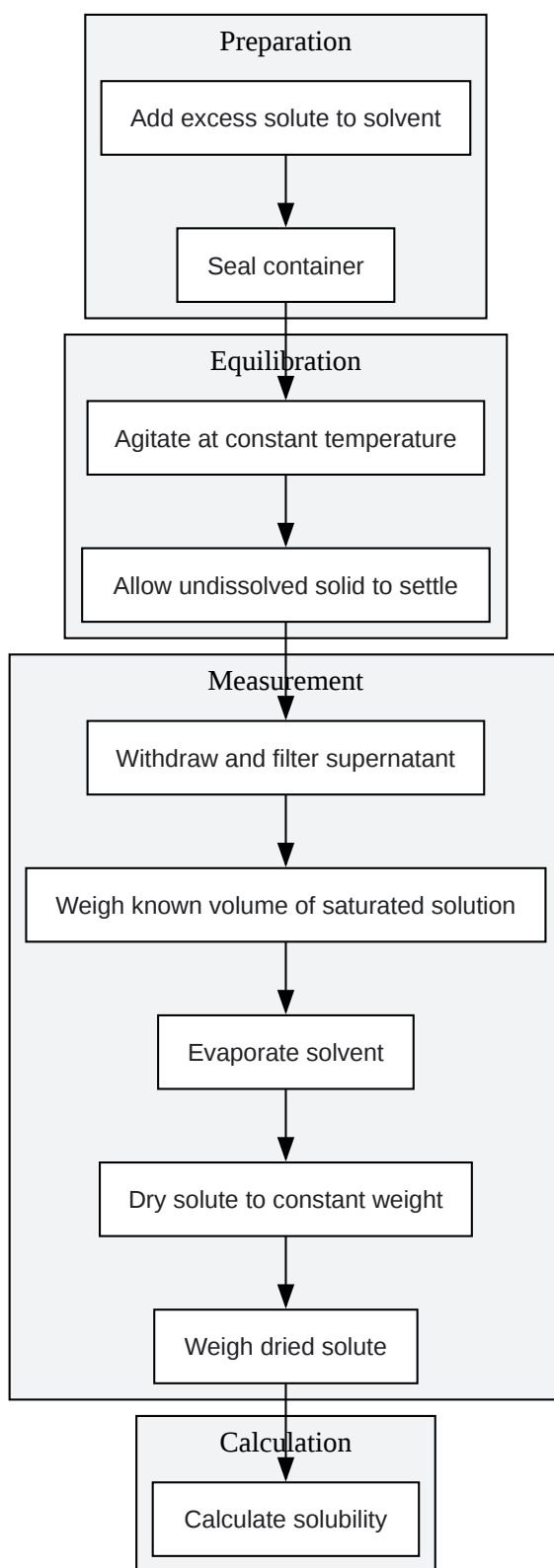
Procedure:

- Preparation of Saturated Solution: An excess amount of 2-(Benzylimino)acetic acid is added to a known volume of the solvent in a conical flask.
- Equilibration: The flask is sealed and placed in a thermostatic water bath or shaker set to the desired temperature. The mixture is agitated for a sufficient period to ensure that equilibrium is reached and a saturated solution is formed. This can be confirmed by measuring the concentration at intervals until it remains constant.

- **Sample Withdrawal and Filtration:** Once equilibrium is achieved, the solution is allowed to stand to let the undissolved solid settle. A known volume of the clear supernatant is carefully withdrawn using a pipette. To ensure no solid particles are transferred, the solution is filtered.
- **Weighing the Saturated Solution:** The evaporating dish is first weighed empty (W_1). The known volume of the filtered saturated solution is then transferred to the pre-weighed evaporating dish, and the dish with the solution is weighed again (W_2).
- **Evaporation of Solvent:** The solvent is evaporated from the solution by placing the evaporating dish in an oven at a temperature sufficient to remove the solvent without decomposing the solute.
- **Drying and Final Weighing:** The dish containing the dry solute is cooled in a desiccator and then weighed (W_3). This process of drying, cooling, and weighing is repeated until a constant weight is obtained.
- **Calculation:**
 - Mass of the solute = $W_3 - W_1$
 - Mass of the solvent = $W_2 - W_3$
 - Solubility can then be expressed in various units, such as grams of solute per 100 g of solvent, or converted to mole fraction.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the gravimetric determination of solubility.



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Caption: Workflow for gravimetric solubility determination.

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- To cite this document: BenchChem. [Solubility Profile of 2-(Benzylimino)acetic Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15249125#solubility-of-2-benzylimino-acetic-acid-in-different-solvents]

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